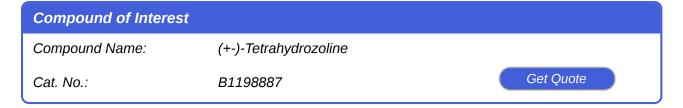


(±)-Tetrahydrozoline CAS number and molecular formula

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An In-Depth Technical Guide to (±)-Tetrahydrozoline

This technical guide provides a comprehensive overview of (±)-Tetrahydrozoline, a widely recognized imidazoline derivative. Primarily aimed at researchers, scientists, and professionals in drug development, this document details its chemical properties, synthesis, mechanism of action, and analytical methodologies.

Chemical and Physical Properties

(±)-Tetrahydrozoline is most commonly available as its hydrochloride salt, which exhibits greater stability and solubility in aqueous solutions. The properties of both the free base and the hydrochloride salt are summarized below.



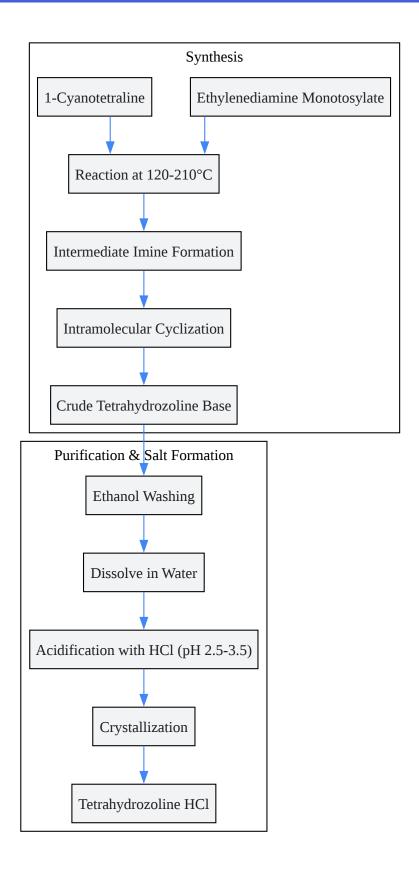
Property	(±)-Tetrahydrozoline (Free Base)	Tetrahydrozoline Hydrochloride
Synonyms	Tetryzoline, 2-(1,2,3,4- tetrahydronaphthalen-1-yl)-4,5- dihydro-1H-imidazole	Tetryzoline HCI, Visine
CAS Number	84-22-0[1][2][3]	522-48-5[4][5][6][7]
Molecular Formula	C13H16N2[1][2][3]	C ₁₃ H ₁₆ N ₂ · HCl or C ₁₃ H ₁₇ ClN ₂ [4][5][6][7]
Molecular Weight	200.28 g/mol [1][2]	236.74 g/mol [4][5][6]
IUPAC Name	2-(1,2,3,4- tetrahydronaphthalen-1-yl)-4,5- dihydro-1H-imidazole[1]	2-(1,2,3,4- tetrahydronaphthalen-1-yl)-4,5- dihydro-1H- imidazole;hydrochloride[5]
Melting Point	117-119 °C[2]	~256-257 °C[2]
Solubility	-	Freely soluble in water and alcohol; insoluble in diethyl ether.[4]

Synthesis of Tetrahydrozoline

The primary industrial synthesis of Tetrahydrozoline involves the reaction of 1-cyanotetraline with ethylenediamine.[2] This method is favored due to its high yield (over 85%) compared to older methods like the reductive amination of tetralone, which had lower yields of 45-55%.[8]

The synthesis and purification process can be summarized in the following workflow:





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A high-level overview of the synthesis and purification of Tetrahydrozoline HCl.



Mechanism of Action

Tetrahydrozoline is a sympathomimetic agent that functions as an alpha-adrenergic agonist.[8] [9][10] Its primary effect is the constriction of blood vessels (vasoconstriction), which alleviates redness and congestion.

When applied topically to the eyes or nasal passages, Tetrahydrozoline stimulates alpha-1 adrenergic receptors on the smooth muscles of blood vessels.[7][11] This activation leads to the narrowing of these vessels, reducing blood flow and thereby decreasing swelling and redness.[9][12][13] While highly effective for temporary relief, prolonged use can lead to rebound congestion.[9]



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Signaling pathway of Tetrahydrozoline's vasoconstrictive action.

Systemic ingestion, particularly in overdose scenarios, can lead to more severe effects. Tetrahydrozoline can also stimulate central alpha-2 adrenergic receptors, which can cause central nervous system depression, hypotension, bradycardia (slow heart rate), and respiratory depression.[7][14]

Experimental Protocols: Analytical Methods

Accurate quantification of Tetrahydrozoline in pharmaceutical formulations and biological samples is crucial for quality control and toxicological analysis. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC/MS) are common analytical techniques employed.

Reversed-Phase HPLC Method for Eye Drop Formulations

A validated stability-indicating HPLC method is essential for analyzing Tetrahydrozoline hydrochloride in eye drop formulations, which may contain interfering preservatives like benzalkonium chloride.[15]



Methodology:

- Column: Reversed-phase C8 (125 mm × 4.6 mm i.d., 5 μm particle size).[15]
- Mobile Phase: A mixture of acetonitrile and potassium dihydrogen phosphate buffer (pH 3.0)
 in a 20:80 (v/v) ratio.[15]
- Flow Rate: 1.0 mL/min.[15]
- Detection: UV detection at a wavelength of 240 nm.[15]
- Injection Volume: 20 μL.[15]



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Experimental workflow for HPLC analysis of Tetrahydrozoline in eye drops.

GC/MS Method for Detection in Urine

For toxicological screenings, such as in cases of suspected drug-facilitated sexual assault, GC/MS provides a sensitive and specific method for detecting Tetrahydrozoline in biological matrices like urine.[16][17]

Methodology:

- Sample Preparation: Solid-phase extraction (SPE) is used to isolate the drug from the urine matrix.[16]
- Analysis: The extracted sample is analyzed using a Gas Chromatograph-Mass Spectrometer (GC/MS).
- Detection: Qualitative analysis is performed using selective ion monitoring (SIM), which targets specific ions characteristic of Tetrahydrozoline to confirm its presence.[16]



This method is crucial for forensic investigations as it can detect the compound in urine up to 72 hours after administration.[16]

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